

Phenanthrene-¹³C₂: A Technical Guide to Safe Handling and Experimental Application

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Compound of Interest

Compound Name: Phenanthrene-13C2

Cat. No.: B583378

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data, handling protocols, and experimental methodologies for Phenanthrene-¹³C₂, a crucial tool in metabolism, toxicological, and environmental research. This document is intended for professionals in research and drug development who are familiar with laboratory safety procedures.

Safety Data Sheet and Hazard Information

Phenanthrene-¹³C₂, like its unlabeled counterpart, is a polycyclic aromatic hydrocarbon (PAH) and requires careful handling due to its potential health and environmental hazards. The isotopic labeling does not significantly alter its chemical reactivity or toxicity.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Phenanthrene. Data for Phenanthrene-¹³C₂ is expected to be comparable, with a slight increase in molecular weight.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₀	[1]
Molecular Weight	178.23 g/mol (unlabeled)	[1]
Appearance	Colorless to white crystalline solid	[1]
Melting Point	98-101 °C	[2]
Boiling Point	340 °C	[2]
Solubility	Insoluble in water; soluble in organic solvents like toluene, benzene, and chloroform	[1][2]
Vapor Pressure	1 mm Hg at 118.3 °C	[3]

Toxicological Data

Phenanthrene is classified as harmful if swallowed and is an irritant to the skin, eyes, and respiratory tract.[4][5] It is also very toxic to aquatic life with long-lasting effects.[5]

Hazard Classification	Description	GHS Pictograms
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.	GHS07 (Exclamation Mark)
Skin Irritation (Category 2)	Causes skin irritation.	GHS07 (Exclamation Mark)
Eye Irritation (Category 2A)	Causes serious eye irritation.	GHS07 (Exclamation Mark)
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	May cause respiratory irritation.	GHS07 (Exclamation Mark)
Hazardous to the aquatic environment, acute hazard (Category 1)	Very toxic to aquatic life.	GHS09 (Environment)
Hazardous to the aquatic environment, long-term hazard (Category 1)	Very toxic to aquatic life with long lasting effects.	GHS09 (Environment)

Handling and Safety Precautions

Proper handling and storage are critical to minimize exposure and environmental contamination.

Personal Protective Equipment (PPE)

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety glasses or goggles are mandatory.
- **Lab Coat:** A standard laboratory coat should be worn.
- **Respiratory Protection:** If working with the solid form where dust may be generated, a NIOSH-approved respirator is recommended.^[3]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid compound or preparing stock solutions.

Storage

- Store in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.
- Keep away from oxidizing agents.[\[3\]](#)

Spills and Waste Disposal

- Spills: In case of a spill, avoid generating dust. Moisten the spilled material with a suitable solvent (e.g., toluene) and collect it with an absorbent material. Place the waste in a sealed, labeled container for hazardous waste disposal.
- Waste Disposal: Dispose of all waste containing Phenanthrene-¹³C₂, including contaminated labware and solutions, as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it in the regular trash or down the drain.

Experimental Protocols

The following are detailed methodologies for key experiments involving Phenanthrene-¹³C₂.

Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of Phenanthrene-¹³C₂ for use in various assays.

Materials:

- Phenanthrene-¹³C₂ solid
- Anhydrous Dimethyl Sulfoxide (DMSO) or other suitable solvent (e.g., toluene, acetone)
- Glass vials with Teflon-lined caps
- Analytical balance
- Vortex mixer

Procedure:

- Under a chemical fume hood, accurately weigh the desired amount of Phenanthrene-¹³C₂ solid into a clean, dry glass vial.
- Add the appropriate volume of solvent to achieve the desired stock concentration (e.g., 10 mM).
- Securely cap the vial and vortex until the solid is completely dissolved.
- Store the stock solution at -20°C, protected from light.

In Vitro Metabolism Study using Liver Microsomes

Objective: To investigate the metabolism of Phenanthrene-¹³C₂ by liver enzymes.

Materials:

- Pooled human or animal liver microsomes
- Phenanthrene-¹³C₂ stock solution
- NADPH regenerating system (e.g., NADP⁺, glucose-6-phosphate, glucose-6-phosphate dehydrogenase)
- Phosphate buffer (pH 7.4)
- Incubator/shaking water bath
- Acetonitrile (ice-cold)
- Centrifuge

Procedure:

- Prepare a reaction mixture containing phosphate buffer, liver microsomes, and the NADPH regenerating system.
- Pre-incubate the mixture at 37°C for 5 minutes.

- Initiate the reaction by adding Phenanthrene- $^{13}\text{C}_2$ from the stock solution to a final concentration of interest (e.g., 1 μM).
- Incubate at 37°C with gentle shaking for a specified time course (e.g., 0, 5, 15, 30, 60 minutes).
- Terminate the reaction by adding an equal volume of ice-cold acetonitrile.
- Centrifuge the samples to pellet the protein.
- Transfer the supernatant for analysis of metabolites by LC-MS/MS.

Cell Culture Experiment: Assessing Cellular Uptake and Metabolism

Objective: To determine the uptake and metabolic fate of Phenanthrene- $^{13}\text{C}_2$ in a cell culture model.

Materials:

- Cultured cells of interest (e.g., HepG2)
- Complete cell culture medium
- Phenanthrene- $^{13}\text{C}_2$ stock solution
- Phosphate-buffered saline (PBS)
- Cell scraper
- Methanol (ice-cold)
- Centrifuge

Procedure:

- Seed cells in appropriate culture plates and allow them to adhere and grow to the desired confluency.

- Prepare the treatment medium by diluting the Phenanthrene-¹³C₂ stock solution in complete cell culture medium to the desired final concentration.
- Remove the existing medium from the cells and replace it with the treatment medium.
- Incubate the cells for the desired time points.
- At each time point, aspirate the treatment medium and wash the cells twice with ice-cold PBS.
- Add ice-cold methanol to the plate to quench metabolic activity and lyse the cells.
- Scrape the cells and collect the cell lysate.
- Centrifuge to pellet cell debris.
- Analyze the supernatant for parent compound and metabolites.

Analysis of Phenanthrene-¹³C₂ and its Metabolites by LC-MS/MS

Objective: To separate and quantify Phenanthrene-¹³C₂ and its metabolites from biological matrices.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem mass spectrometer (e.g., triple quadrupole)

Typical LC Conditions:

- Column: C18 reverse-phase column
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid

- Gradient: A suitable gradient from a low to high percentage of Mobile Phase B to elute the parent compound and its more polar metabolites.
- Flow Rate: Dependent on the column dimensions.

Typical MS/MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode.
- Scan Type: Multiple Reaction Monitoring (MRM) for targeted quantification.
- MRM Transitions: Specific precursor-to-product ion transitions for Phenanthrene- $^{13}\text{C}_2$ and its expected metabolites need to be determined and optimized. The +2 Da mass shift of the $^{13}\text{C}_2$ -labeled parent compound and its metabolites will be used to distinguish them from endogenous or unlabeled compounds.

Visualizations

The following diagrams illustrate key pathways and workflows relevant to Phenanthrene- $^{13}\text{C}_2$ research.

General Handling and Experimental Workflow

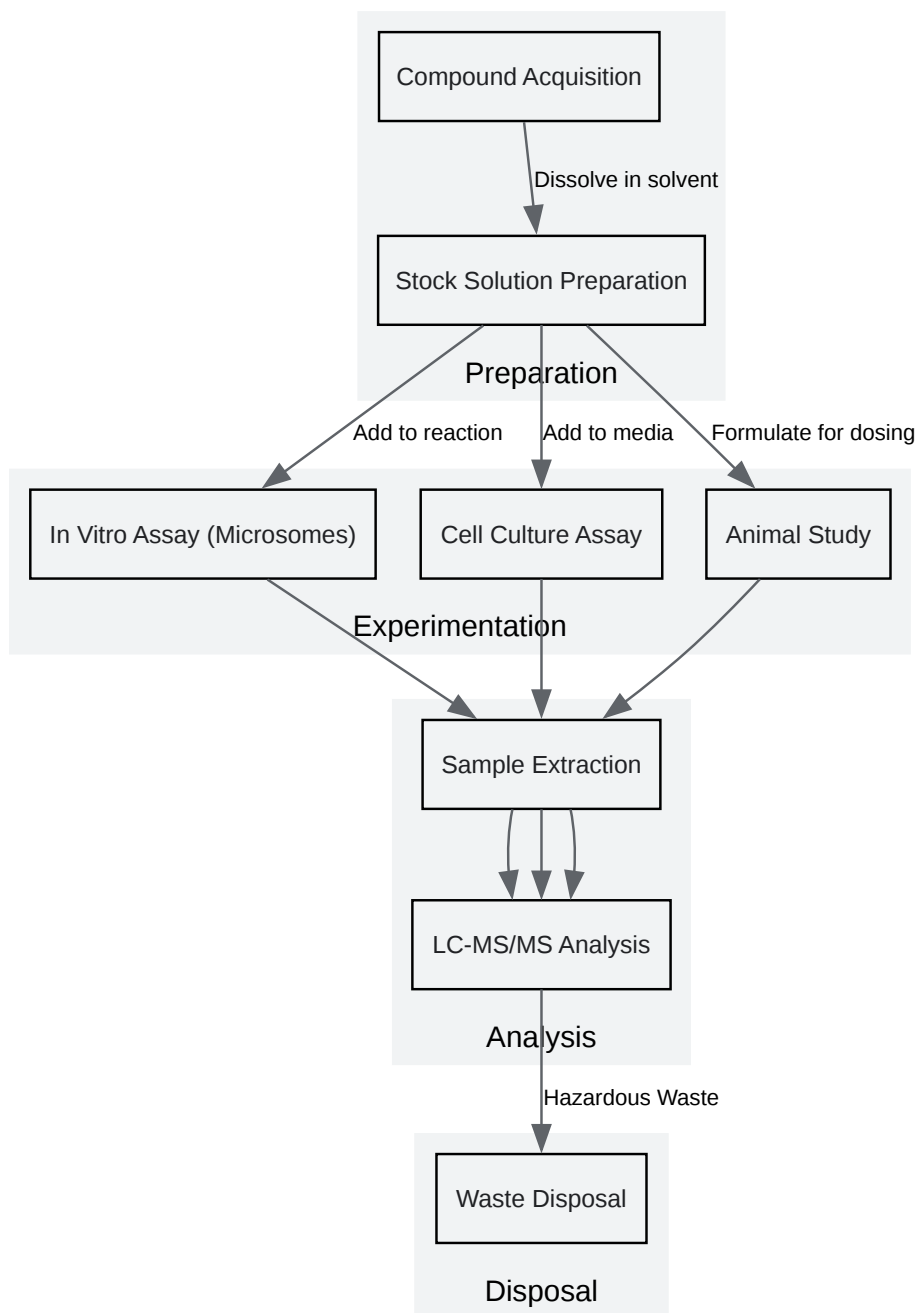


Figure 1: General Workflow for Handling and Experimentation with Phenanthrene-¹³C₂

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Caption: General workflow for handling and experimentation with Phenanthrene-¹³C₂.

Simplified Metabolic Activation Pathway of Phenanthrene

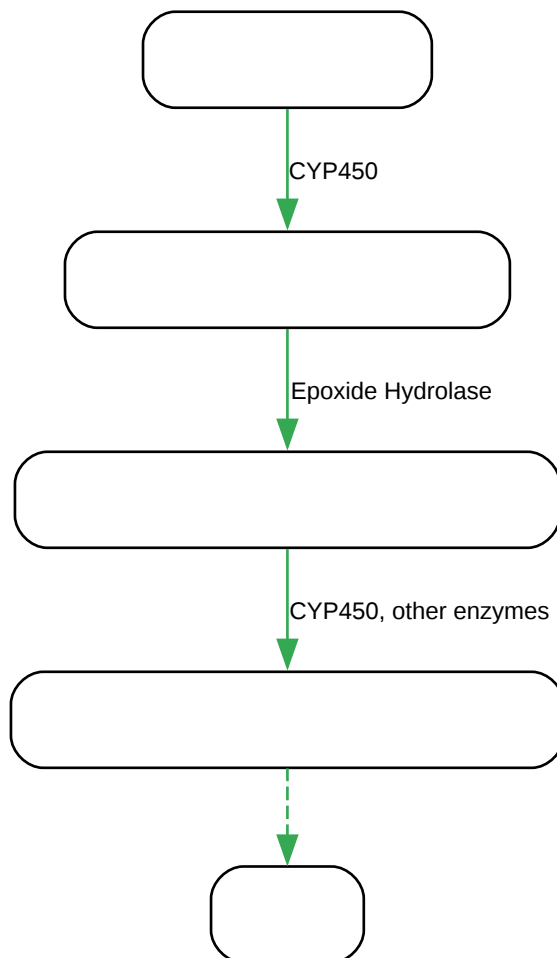


Figure 2: Simplified Metabolic Pathway of Phenanthrene

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Caption: Simplified metabolic activation pathway of Phenanthrene via the diol-epoxide route.

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